

Spectroscopic Profile of Dithioformic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Dithioformic acid*

CAS No.: 4472-10-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data for **dithioformic acid** (HC(S)SH), a molecule of interest in various chemical contexts, including interstellar chemistry. Due to its inherent instability, the spectroscopic analysis of **dithioformic acid** presents unique challenges. This document collates findings from gas-phase studies, offering a summary of its mass spectrometry and infrared spectroscopic characteristics. As of the current literature, experimental nuclear magnetic resonance (NMR) data for **dithioformic acid** is not available, likely a consequence of its transient nature.

Mass Spectrometry (MS) Data

Dithioformic acid has been successfully identified in the gas phase using neutralization-reionization mass spectrometry (NRMS).^{[1][2]} The fragmentation pattern observed in these studies provides a clear signature for the molecule.

Table 1: Mass Spectrometry Fragmentation of **Dithioformic Acid**

m/z	Assignment	Origin
78	[HC(S)SH] ^{•+}	Molecular Ion
77	[C(S)SH] ⁺	Loss of H [•]
45	[CHS] ⁺	Loss of SH [•]
33	[SH] ⁺	-
32	[S] ^{•+}	-

Infrared (IR) Spectroscopy Data

Gas-phase infrared spectroscopy has revealed that **dithioformic acid** exists as an equilibrium mixture of two planar rotamers: a trans and a cis form.^[3] The trans conformer is the more stable of the two.^[3] While low-resolution spectra have been recorded, specific experimentally determined vibrational frequencies are not extensively tabulated in readily available literature. The assignments have been supported by ab initio calculations.^[3]

Table 2: Calculated Infrared Vibrational Frequencies for trans-**Dithioformic Acid**

Vibrational Mode	Calculated Frequency (cm ⁻¹)
ν(S-H) stretch	2580
ν(C-H) stretch	3020
ν(C=S) stretch	1060
δ(C-S-H) bend	980
δ(S-C-H) bend	880
ν(C-S) stretch	780
γ(C-H) out-of-plane bend	680
τ(C-S) torsion	450

Note: These are theoretically calculated values and may differ from experimental results. The table presents a selection of key vibrational modes.

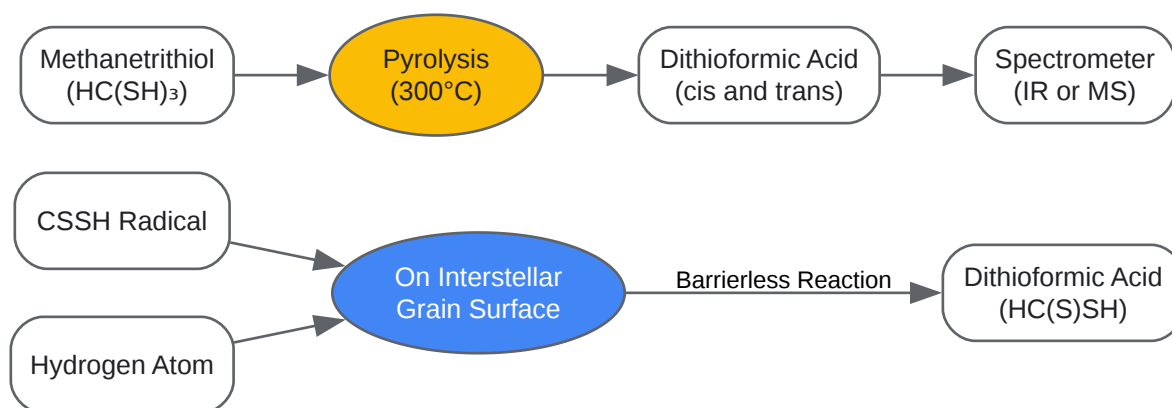
Nuclear Magnetic Resonance (NMR) Spectroscopy Data

A thorough review of the current scientific literature indicates a lack of experimental ^1H and ^{13}C NMR data for **dithioformic acid**. This is attributed to the molecule's high reactivity and instability in the condensed phase, which precludes analysis by conventional NMR techniques.

Experimental Protocols

Synthesis of Dithioformic Acid for Spectroscopic Analysis

For gas-phase studies, **dithioformic acid** has been generated through the pyrolysis of methanetrithiol ($\text{HC}(\text{SH})_3$) at 300°C .^[3] This method produces a gaseous mixture containing both the cis and trans isomers of **dithioformic acid**, which can then be directed into the spectrometer for analysis.



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References

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